

An In-depth Technical Guide to the Mechanism of Action of TIM-063

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TIM-063
Cat. No.: B15616623

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular mechanism of action of **TIM-063**, a small molecule inhibitor. The document details its target engagement, signaling pathway interactions, and the experimental methodologies used to elucidate its function. Quantitative data are presented in tabular format for clarity, and key processes are visualized using diagrams.

Core Mechanism of Action

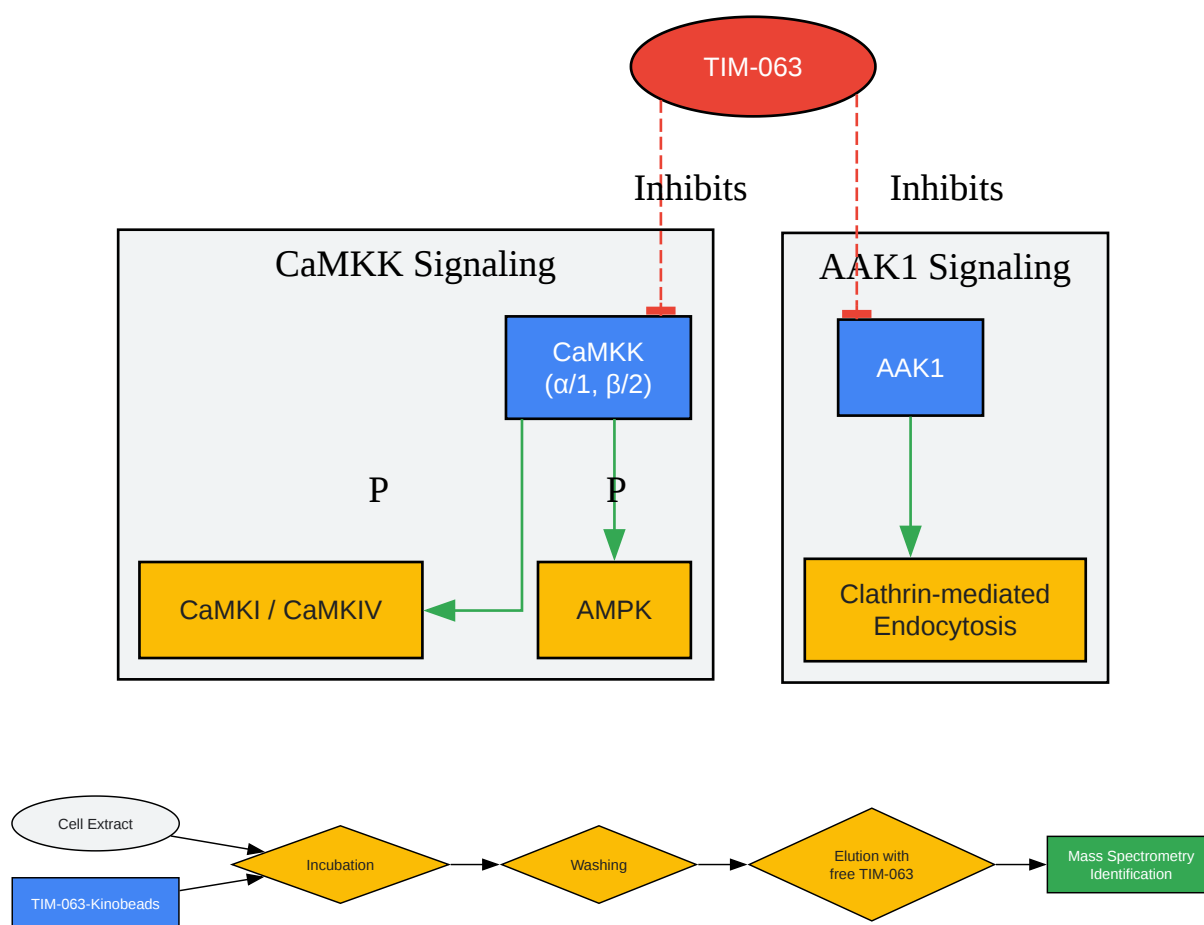
TIM-063 was initially developed as an ATP-competitive inhibitor of Ca²⁺/calmodulin-dependent protein kinase kinase (CaMKK).[1] However, recent research employing chemical proteomics has revealed that **TIM-063** also exhibits inhibitory activity against Adaptor-Associated Kinase 1 (AAK1), an off-target kinase.[2][3][4] The primary mechanism of action involves the binding of **TIM-063** to the catalytic domain of its target kinases, thereby preventing the transfer of phosphate from ATP to their respective substrates.[2][3][5]

The interaction of **TIM-063** with CaMKK is conformation-dependent, meaning it preferentially binds to the active state of the enzyme.[1] This interaction is also reversible and dependent on

intracellular calcium concentrations.[1] For AAK1, **TIM-063** demonstrates moderate inhibitory activity.[2][3][4]

Signaling Pathway

TIM-063 primarily interferes with the CaMKK and AAK1 signaling pathways. CaMKK is a key upstream kinase that phosphorylates and activates several other kinases, including CaMKI, CaMKIV, and AMP-activated protein kinase (AMPK), which are involved in various calcium-dependent signaling cascades.[1] AAK1 is involved in clathrin-mediated endocytosis, a fundamental cellular process for internalizing molecules from the cell surface.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Conformation-Dependent Reversible Interaction of Ca²⁺/Calmodulin-Dependent Protein Kinase Kinase with an Inhibitor, TIM-063 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Development of a novel AAK1 inhibitor via Kinobeads-based screening - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Hiroshi Tokumitsu - Development of a novel AAK1 inhibitor via Kinobeads-based screening. - Papers - researchmap \[researchmap.jp\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Unveiling a novel AAK1 inhibitor: How chemical proteomics unlocked therapeutic potential | EurekAlert! \[eurekalert.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Mechanism of Action of TIM-063]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616623/docs#an-in-depth-technical-guide-to-the-mechanism-of-action-of-tim-063\]](https://www.benchchem.com/product/b15616623/docs#an-in-depth-technical-guide-to-the-mechanism-of-action-of-tim-063)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)